

Technical Support Center: Interpreting Synacthen Test Results

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Compound of Interest

Compound Name: *Tetracosactide hexaacetate*

CAS No.: 22633-88-1

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Welcome to the Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the interpretation of borderline results from the Synacthen (ACTH Stimulation) test.

Frequently Asked Questions (FAQs)

Q1: What constitutes a "borderline" result in a standard Synacthen test?

A borderline result is a post-Synacthen cortisol level that falls into an equivocal range, making it difficult to definitively rule in or rule out adrenal insufficiency (AI).[1] These cut-off values can be specific to the laboratory and the cortisol assay used.[2] Generally, results in the range of 430-450 nmol/L are considered borderline.[3] For example, one study defined a "suboptimal" response as a peak cortisol concentration between 350 and 450 nmol/L.[4]

Q2: What are the potential causes of a borderline Synacthen test result?

Several factors can contribute to a borderline result:

- Assay Variability: Different cortisol assays have significant variations in their results, which is why laboratory-specific cut-offs are crucial.[\[2\]](#)
- Recent Onset ACTH Deficiency: In cases of recent pituitary injury (within 4-6 weeks), the adrenal glands may not have had sufficient time to atrophy, leading to a seemingly normal or borderline response to the supraphysiological dose of Synacthen.[\[5\]](#)
- Mild Adrenal Insufficiency: The standard high-dose (250 µg) Synacthen test may be too potent to detect mild cases of adrenal insufficiency, potentially yielding a borderline or even a "normal" response.[\[5\]](#)
- Medication Interference: Certain medications can interfere with the test. For instance, long-term steroid use (like hydrocortisone or prednisolone) should be stopped 24 hours before the test.[\[6\]](#)[\[7\]](#) Prednisolone, in particular, can cross-react with some cortisol immunoassays.[\[1\]](#)[\[2\]](#)
- Estrogen-Containing Medications: The oral contraceptive pill (OCP) and hormone replacement therapy (HRT) increase cortisol-binding globulin (CBG), which can lead to elevated total cortisol levels.[\[1\]](#)[\[2\]](#) It is recommended to stop these medications for six weeks prior to the test.[\[1\]](#)
- Delayed Adrenal Response: Some individuals may exhibit a slower response to Synacthen, with cortisol levels rising adequately at 60 minutes but not at 30 minutes.[\[6\]](#)[\[8\]](#)

Q3: How should a borderline result be interpreted in the context of clinical symptoms?

Clinical context is paramount when interpreting borderline results. If there is a strong clinical suspicion of adrenal insufficiency, a borderline result should be investigated further.[\[2\]](#) Symptoms of adrenal insufficiency can be non-specific and include fatigue, muscle weakness, weight loss, and low blood pressure.[\[9\]](#)[\[10\]](#) In asymptomatic individuals with a low pre-test probability of AI, a borderline result may be managed with a "stress cover" of hydrocortisone during illness.[\[11\]](#)

Q4: What are the recommended next steps after obtaining a borderline Synacthen test result?

If a borderline result is obtained, the following steps may be considered:

- Repeat the Test: If there is no urgency, repeating the test after a few weeks can be a viable option.[\[12\]](#) A significant percentage of repeat tests may return as normal.[\[3\]](#)
- Further Investigations: If adrenal insufficiency is still suspected, further tests may be required.[\[1\]](#) These could include measuring plasma renin activity to assess mineralocorticoid function or considering alternative stimulation tests if pituitary issues are suspected.[\[12\]](#)
- Endocrine Referral: In cases of suspected ACTH deficiency or other pituitary problems, an endocrine referral is recommended.[\[1\]](#)

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Borderline cortisol at 30 minutes, normal at 60 minutes	Slow/delayed adrenal response. [6]	Consider the 60-minute result as indicative of adequate adrenal function. [8]
Patient is on oral contraceptives or HRT	Increased cortisol-binding globulin (CBG) leading to falsely elevated total cortisol. [1] [2]	Stop estrogen-containing medications for 6 weeks before re-testing. [1] If not possible, use a higher post-Synacthen cortisol cut-off (e.g., >600 nmol/L). [6]
Patient is on long-term steroid therapy	Suppression of the hypothalamic-pituitary-adrenal (HPA) axis. [9]	Stop hydrocortisone or prednisolone 24 hours before the test. [6] [7] Interpretation can be difficult; consider the dose and duration of steroid treatment. [7]
Recent pituitary surgery (within 2 weeks)	The test may give unreliable results. [1]	Postpone the test until at least 4-6 weeks after surgery. [5] [13]
Suspected secondary adrenal insufficiency	The standard high-dose test may not be sensitive enough. [5]	Consider a low-dose Synacthen test or other tests of the HPA axis like the insulin tolerance test (though this has safety concerns). [13] [14]

Experimental Protocols

Standard Short Synacthen Test (SST) Protocol (250 µg)

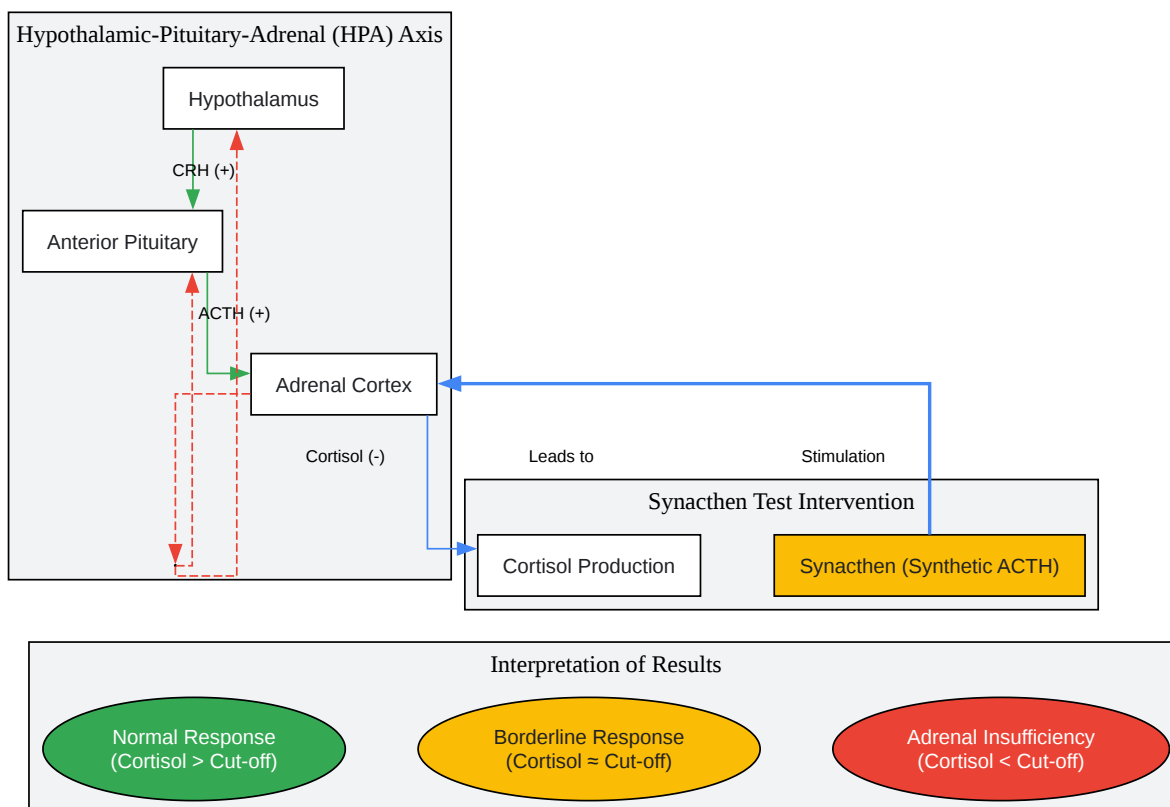
- **Patient Preparation:** The test should ideally be performed in the morning (around 9 am).[6] Long-term steroids like hydrocortisone or prednisolone should be stopped 24 hours prior.[6] Estrogen-containing medications should be stopped for six weeks if possible.[1]
- **Baseline Sampling:** Collect a baseline blood sample for serum cortisol.[6] If secondary or tertiary adrenal insufficiency is suspected, an EDTA plasma sample on ice for ACTH should also be collected.[6][14]
- **Synacthen Administration:** Administer 250 µg of Synacthen (tetracosactide) intramuscularly (IM) or intravenously (IV).[6][8]
- **Post-Stimulation Sampling:** Collect blood samples for serum cortisol at 30 minutes and/or 60 minutes post-Synacthen administration.[2]
- **Interpretation of Results:** A normal response is generally considered a post-Synacthen cortisol level >420-550 nmol/L, depending on the local laboratory and assay.[1][2][8]

Cortisol Level Thresholds for the Standard Synacthen Test

Condition	Baseline Cortisol (nmol/L)	30-min Post-Synacthen Cortisol (nmol/L)	60-min Post-Synacthen Cortisol (nmol/L)
Normal Response	>370 nmol/L may make AI unlikely[2]	>420-550[1][2][8]	>450[6]
Adrenal Insufficiency	<100 nmol/L is highly suggestive[6]	<420-450[1][15]	<450[6]
Borderline	-	430-450[3]	-
Patient on OCP/HRT	-	>577-650[2][7]	>600[6]

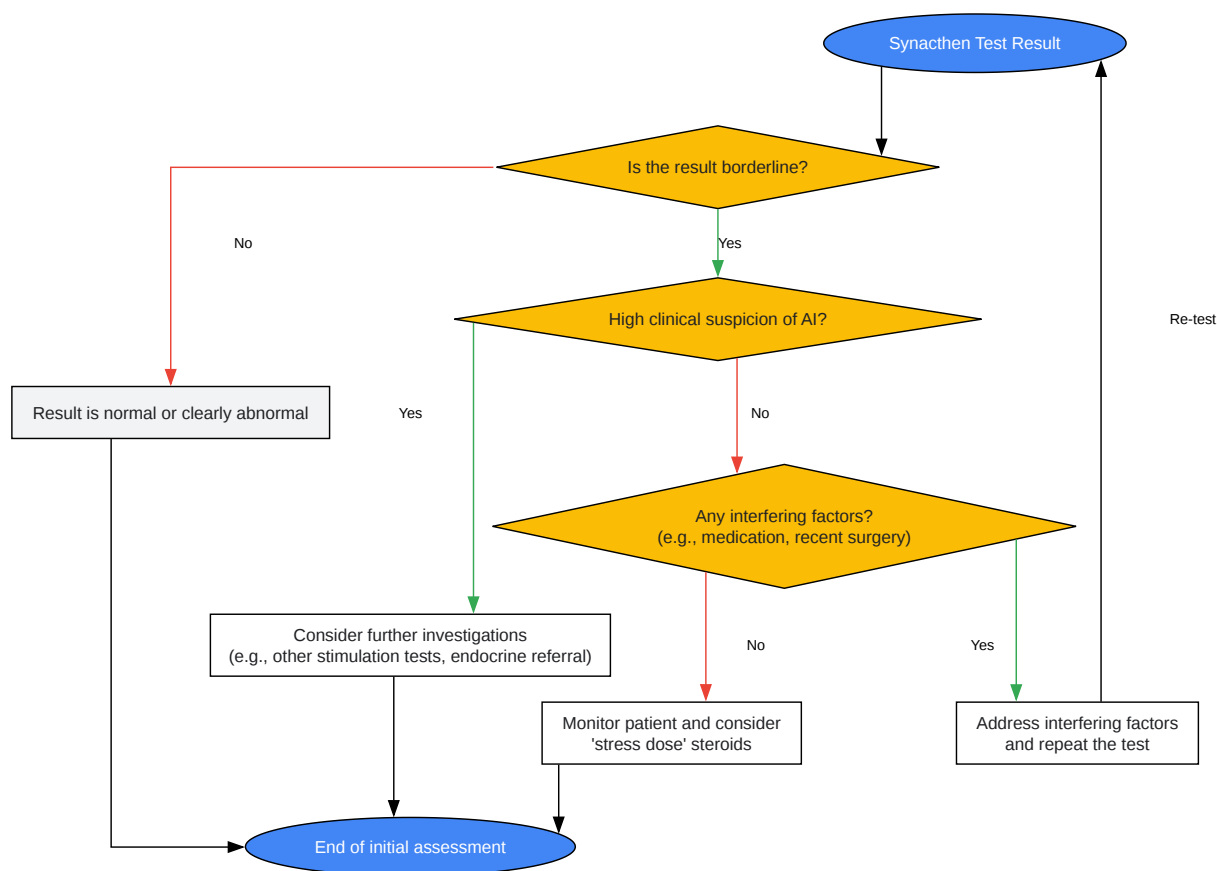
Note: These values are indicative and may vary between laboratories. Always refer to the local laboratory's reference ranges.

Signaling Pathways and Workflows



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Caption: HPA axis and the Synacthen test workflow.



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Caption: Troubleshooting borderline Synacthen test results.

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